

Power Supply Considerations for the TD-6301 Display Driver

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: TD-6301

Cat. No.: B10826828

[Get Quote](#)

Application Note APN-TD6301-01

This application note provides detailed guidance on the power supply design and verification for the Toshiba **TD-6301** series (**TD-6301AP/AN**) static display driver. Adherence to these guidelines is critical for ensuring stable operation, accurate display performance, and long-term reliability of the integrated circuit in research, scientific, and drug development instrumentation.

Introduction

The **TD-6301** is a static driver integrated circuit designed for digital frequency displays, capable of driving LED, fluorescent (FL), and liquid crystal displays (LCD).^[1] As with most digital integrated circuits, a stable and clean power supply is paramount for its correct operation. Power supply anomalies such as voltage fluctuations, excessive noise, or insufficient current capacity can lead to a range of issues including display flicker, data corruption, and in severe cases, permanent damage to the IC.

Power Supply Specifications

A robust power supply design for the **TD-6301** must meet the electrical characteristics outlined in the component datasheet. The key parameters are summarized in the table below.

Parameter	Symbol	Condition	Min	Typ	Max	Unit
Operating Supply Voltage	V _{CC}	T _a = -30 to 75°C	4.5	5.0	5.5	V
Operating Supply Current	I _{CC}	No load	16	mA		
Power Dissipation	P _D	1.0 (AP) / 0.8 (AN)	W			

Table 1: Key Power Supply Specifications for the **TD-6301**.[\[1\]](#)

Design Considerations

Voltage Regulation

The **TD-6301** requires a nominal supply voltage of 5.0V with a tolerance of $\pm 0.5V$.[\[1\]](#) It is imperative to use a regulated power source to maintain the supply voltage within this specified range under all operating conditions, including variations in load and ambient temperature. A low-dropout (LDO) regulator is often a suitable choice for providing a stable 5V supply from a higher voltage source.

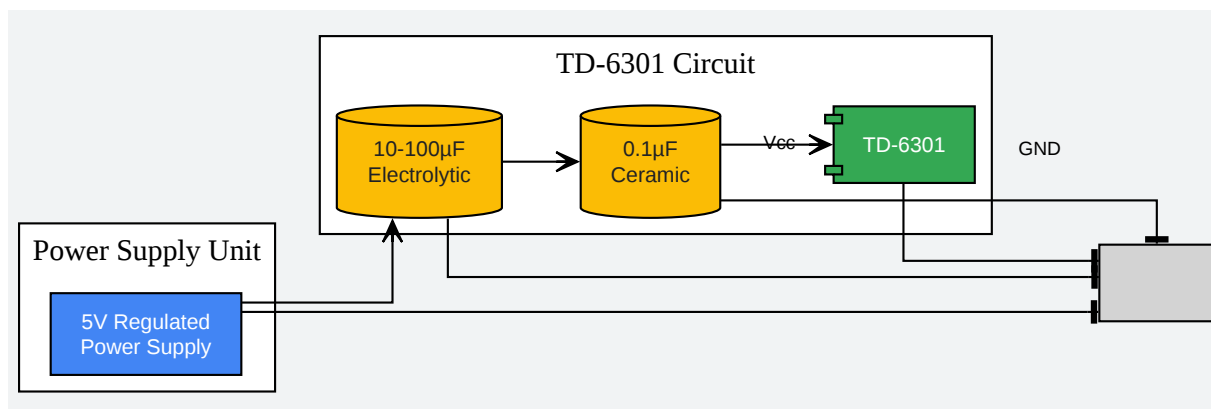
Current Provisioning

The typical supply current with no load is 16 mA.[\[1\]](#) However, the total current draw will be significantly higher when the display segments are active. The power supply should be designed to comfortably exceed the maximum anticipated current draw of the **TD-6301** and the connected display elements. The maximum power dissipation rating can be used to estimate a worst-case current scenario. For the TD6301AP, with a maximum power dissipation of 1.0W at 5V, the maximum current could approach 200 mA. Therefore, a power supply capable of delivering at least 250-300 mA is recommended to provide a safe operating margin.

Power Supply Noise and Decoupling

Digital switching within the **TD-6301** and the system's microcontroller can introduce high-frequency noise onto the power supply rails. This noise can interfere with the internal logic of the display driver, potentially causing data latching errors or display artifacts. To mitigate this, effective power supply decoupling is essential.

A ceramic capacitor, typically in the range of $0.1\ \mu\text{F}$ ($100\ \text{nF}$), should be placed as close as physically possible to the Vcc and GND pins of the **TD-6301**. This capacitor provides a low-impedance path to ground for high-frequency noise, effectively shunting it away from the IC. For additional stability, a larger bulk electrolytic capacitor (e.g., $10\ \mu\text{F}$ to $100\ \mu\text{F}$) can be placed on the main 5V power rail to handle lower-frequency fluctuations and transient current demands.



[Click to download full resolution via product page](#)

Power Supply Decoupling for **TD-6301**.

Experimental Protocols

Protocol for Power Supply Verification

This protocol outlines the steps to verify that the power supply for the **TD-6301** meets the required specifications.

Materials:

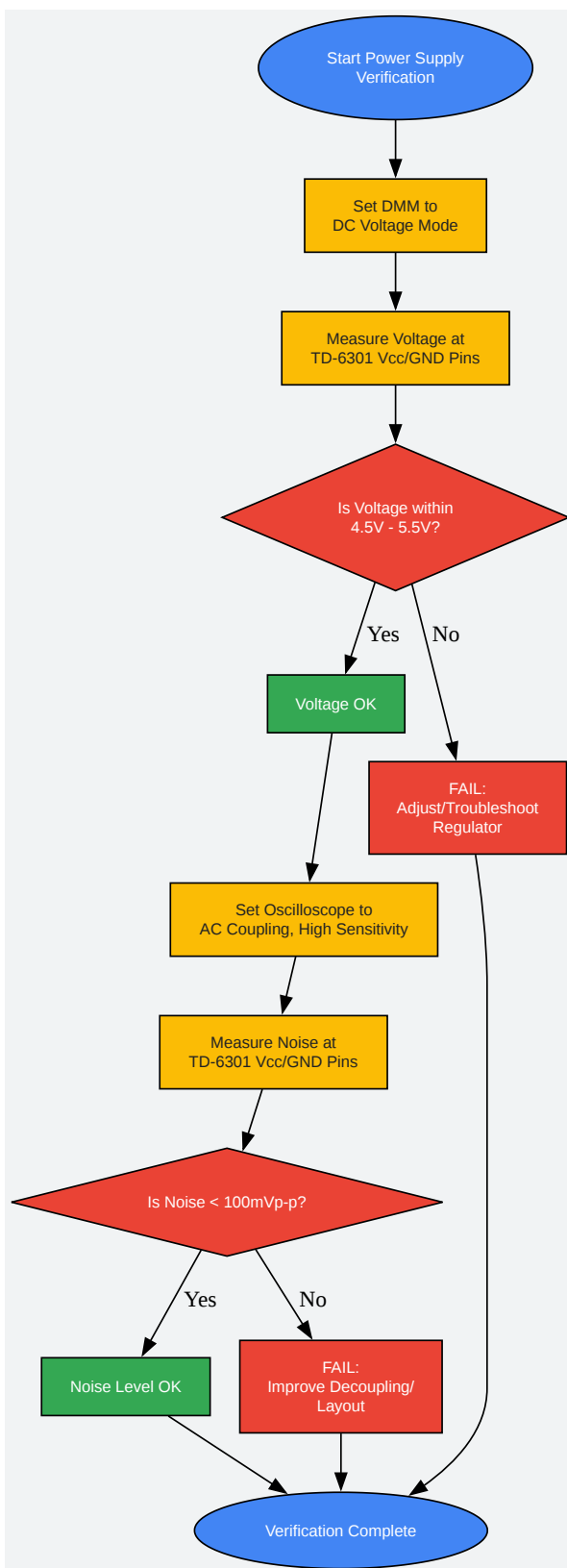
- Digital Multimeter (DMM) with at least 3.5 digits of resolution

- Oscilloscope with a bandwidth of at least 100 MHz
- 10x oscilloscope probe
- Fully assembled circuit board with the **TD-6301**
- Variable DC power supply (for testing voltage tolerance)

Procedure:

- Voltage Level Verification:
 1. Power on the circuit.
 2. Set the DMM to DC voltage measurement mode.
 3. Measure the voltage directly across the Vcc and GND pins of the **TD-6301**.
 4. Confirm the measured voltage is within the 4.5V to 5.5V range.
 5. If using a variable power supply, slowly adjust the input voltage to ensure the on-board regulator maintains a stable output within the specified range.
- Current Consumption Measurement:
 1. Power off the circuit.
 2. Set the DMM to DC current measurement mode.
 3. Place the DMM in series with the Vcc line supplying the **TD-6301**.
 4. Power on the circuit with the display in a static, "no load" or minimally active state.
 5. Record the quiescent current draw. It should be close to the typical 16 mA value.
 6. Activate all display segments to simulate a worst-case load.
 7. Record the maximum current draw and ensure it is below the power supply's rated capacity.

- Noise and Ripple Measurement:
 1. Set the oscilloscope to AC coupling.
 2. Set the vertical sensitivity to a low range (e.g., 10-20 mV/division).
 3. Set the timebase to a fast setting (e.g., 1-10 μ s/division) to observe high-frequency noise.
 4. Connect the oscilloscope probe tip directly to the Vcc pin of the **TD-6301** and the ground clip to the GND pin.
 5. Observe the waveform for any AC ripple or high-frequency noise. The peak-to-peak voltage of this noise should be minimized, ideally below 100 mVp-p.



[Click to download full resolution via product page](#)

Workflow for Power Supply Verification.

Conclusion

A well-designed and thoroughly verified power supply is fundamental to the successful implementation of the **TD-6301** display driver. By ensuring the supply voltage is within the specified tolerance, providing sufficient current capacity, and minimizing noise through proper decoupling, researchers and developers can expect reliable and accurate performance from their instrumentation.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. hirokun.jp [hirokun.jp]
- To cite this document: BenchChem. [Power Supply Considerations for the TD-6301 Display Driver]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10826828#power-supply-considerations-for-td-6301]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com